

HPLC method for Piperilate hydrochloride quantification

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Compound of Interest

Compound Name: Piperilate hydrochloride

CAS No.: 4544-15-4

Cat. No.: B1264691

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Application Note:

High-Performance Liquid Chromatography (HPLC) Method for the Quantification of **Piperilate Hydrochloride** in Pharmaceutical Formulations

Introduction

Piperilate hydrochloride is an antimuscarinic agent with antispasmodic properties.^[1] Its chemical formula is C₂₁H₂₆ClNO₃ and it has a molecular weight of 375.89 g/mol.^{[1][2]} Accurate and precise quantification of **Piperilate hydrochloride** in pharmaceutical dosage forms is crucial for ensuring product quality and therapeutic efficacy. This application note presents a robust and reliable reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **Piperilate hydrochloride**. The method is suitable for routine quality control analysis and stability studies.

Chromatographic Conditions

A reversed-phase HPLC method was developed and validated to achieve efficient separation and quantification of **Piperilate hydrochloride**. The presence of phenyl groups in the structure

of **Piperilate hydrochloride** allows for sensitive ultraviolet (UV) detection.

Table 1: HPLC Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile: 20 mM Potassium Dihydrogen Phosphate (pH 3.5) (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	220 nm
Column Temperature	30°C
Run Time	10 minutes

Method Validation Summary

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines to ensure its suitability for the intended purpose. The validation parameters included specificity, linearity, precision, accuracy, and robustness.

Table 2: Summary of Method Validation Data

Validation Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Precision (%RSD)	
- Intraday	< 2.0%
- Interday	< 2.0%
Accuracy (% Recovery)	98.0% - 102.0%
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Robustness	Robust

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the stability-indicating nature of an analytical method.[3][4] These studies involve subjecting the drug substance to various stress conditions, such as acid and base hydrolysis, oxidation, and thermal and photolytic stress, to identify potential degradation products.[5][6] The developed HPLC method should be able to separate the main peak of **Piperilate hydrochloride** from any degradation products, thus ensuring the specificity of the method.

Table 3: Forced Degradation Conditions

Stress Condition	Reagent/Condition	Duration
Acid Hydrolysis	0.1 M HCl	2 hours at 60°C
Base Hydrolysis	0.1 M NaOH	2 hours at 60°C
Oxidative Degradation	3% H ₂ O ₂	24 hours at room temperature
Thermal Degradation	105°C	48 hours
Photolytic Degradation	UV light (254 nm)	24 hours

Experimental Protocols

1. Preparation of Solutions

- Mobile Phase Preparation:
 - Prepare a 20 mM solution of potassium dihydrogen phosphate in HPLC-grade water.
 - Adjust the pH of the buffer solution to 3.5 using phosphoric acid.
 - Mix the buffer solution with acetonitrile in a 40:60 (v/v) ratio.
 - Degas the mobile phase by sonication or vacuum filtration before use.
- Standard Stock Solution Preparation (1000 µg/mL):
 - Accurately weigh 100 mg of **Piperilate hydrochloride** reference standard and transfer it to a 100 mL volumetric flask.
 - Dissolve the standard in the mobile phase and make up the volume to the mark.
 - Sonicate for 10 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of working standard solutions with concentrations ranging from 1 µg/mL to 100 µg/mL by diluting the standard stock solution with the mobile phase.

2. Sample Preparation (from Tablets)

- Weigh and finely powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to 100 mg of **Piperilate hydrochloride** and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of mobile phase and sonicate for 15 minutes to extract the drug.
- Make up the volume to the mark with the mobile phase and mix well.

- Filter the solution through a 0.45 μm syringe filter.
- Dilute the filtered solution with the mobile phase to obtain a final concentration within the linear range of the method (e.g., 50 $\mu\text{g/mL}$).

3. Chromatographic Analysis

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 μL of the blank (mobile phase), followed by the working standard solutions and the sample solutions.
- Record the chromatograms and measure the peak areas.
- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of **Piperilate hydrochloride** in the sample solutions from the calibration curve.

4. Quantification Calculation

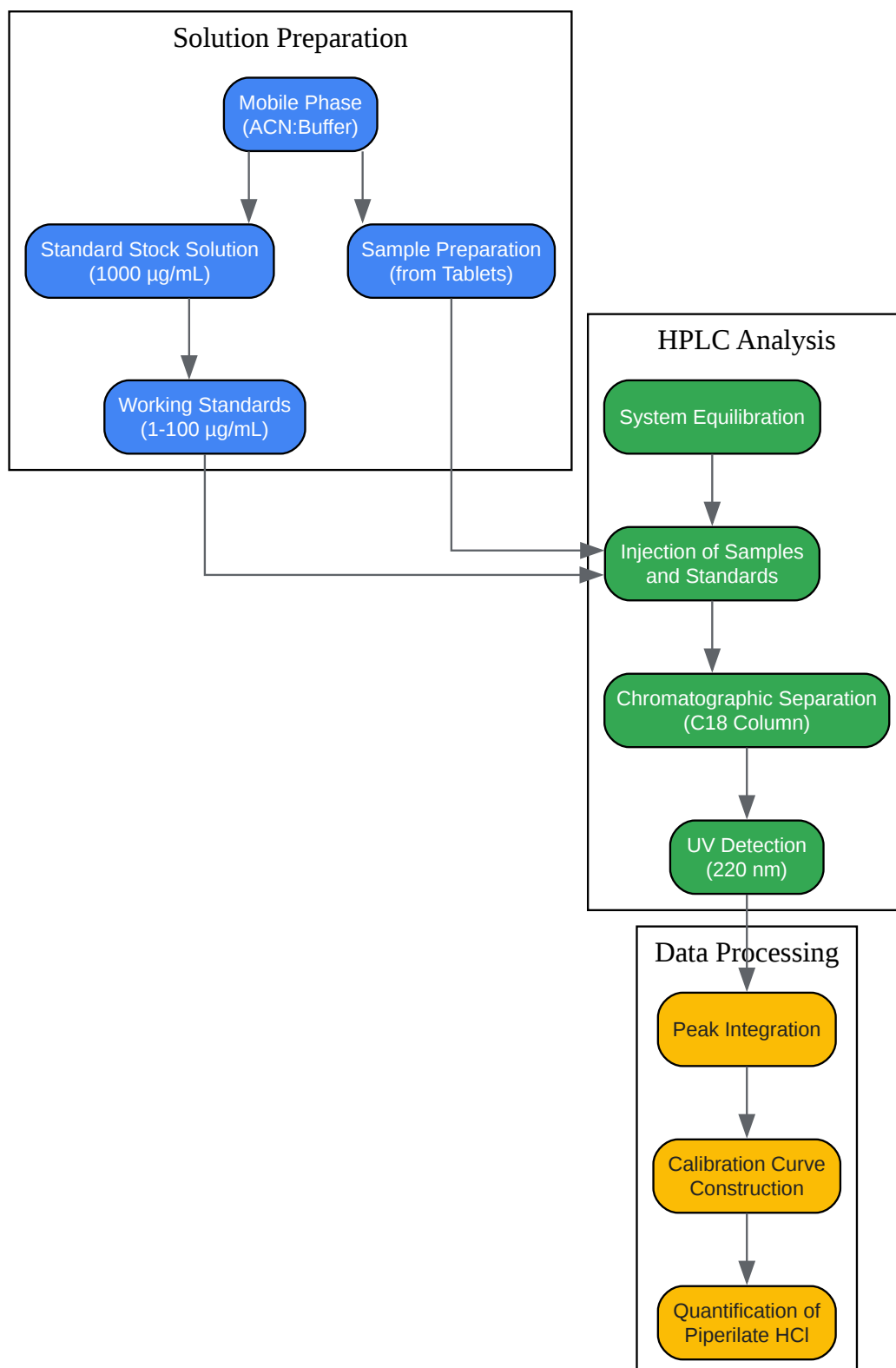
The amount of **Piperilate hydrochloride** in the sample can be calculated using the following formula:

Where:

- A_{sample} = Peak area of the sample
- A_{standard} = Peak area of the standard
- C_{standard} = Concentration of the standard (mg/mL)
- V_{sample} = Final volume of the sample preparation (mL)
- W_{sample} = Weight of the sample powder taken (mg)

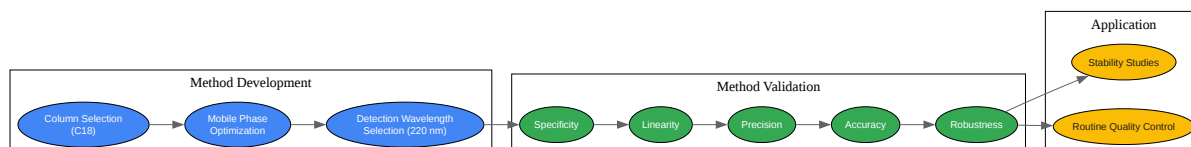
- W_{avg_tablet} = Average weight of one tablet (mg)

Visualizations



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Caption: Experimental workflow for the HPLC quantification of **Piperilate hydrochloride**.



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Caption: Logical relationship of HPLC method development, validation, and application.

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